

4-(Dimethylamino)phenyldiphenylphosphine safety and handling precautions

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Compound of Interest

Compound Name: 4-(Dimethylamino)phenyldiphenylphosphine

Cat. No.: B1306617

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An In-depth Technical Guide to the Safety and Handling of 4-(Dimethylamino)phenyldiphenylphosphine

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for 4-(Dimethylamino)phenyldiphenylphosphine (CAS No. 739-58-2), a versatile organophosphorus compound frequently used in organic synthesis and catalysis.^{[1][2]} Adherence to strict safety protocols is essential when working with this and other phosphine ligands to mitigate potential hazards.

Chemical and Physical Properties

A summary of the key physical and chemical properties of 4-(Dimethylamino)phenyldiphenylphosphine is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of 4-(Dimethylamino)phenyldiphenylphosphine

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₀ NP	[1][3][4]
Molecular Weight	305.35 g/mol	[3]
Appearance	White to off-white solid/crystal	[1]
Melting Point	151-154 °C	
Purity	≥ 95% (GC)	[1]
CAS Number	739-58-2	[3][4]

Hazard Identification and Classification

4-(Dimethylamino)phenyldiphenylphosphine is classified as a hazardous substance.[3][4] A summary of its GHS classification is provided in Table 2.


Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

Source:[3][4]

Signal Word: Warning[4]

Hazard Pictogram:

 alt text

Personal Protective Equipment (PPE)

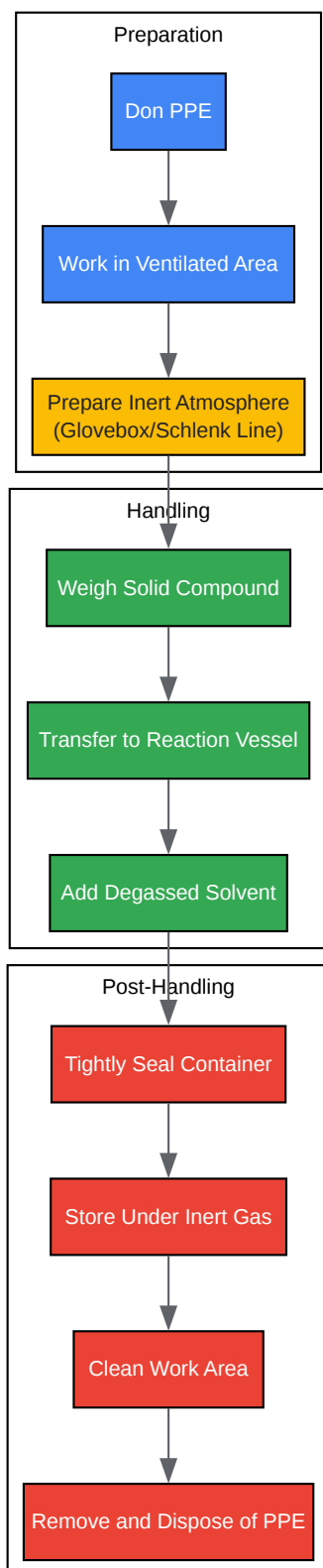
Appropriate PPE must be worn at all times when handling **4-(Dimethylamino)phenyldiphenylphosphine** to prevent skin and eye contact, and inhalation of dust.^[5]

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Protects against dust particles and splashes, preventing serious eye irritation. ^[5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact and subsequent irritation. ^[5] Gloves should be inspected before use and changed immediately if contaminated.
Respiratory Protection	NIOSH-approved N95 dust mask or higher.	Prevents inhalation of dust particles, which may cause respiratory irritation. Use in a well-ventilated area or in a fume hood. ^[5]
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.

Safe Handling and Storage Handling

Given that some phosphine ligands are air-sensitive, it is best practice to handle **4-(Dimethylamino)phenyldiphenylphosphine** in an inert atmosphere, such as in a glovebox or using a Schlenk line, especially when in solution.^{[6][7]}



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Caption: Workflow for Handling Air-Sensitive Solid Phosphine Ligands.

Storage

Store **4-(Dimethylamino)phenyldiphenylphosphine** in a tightly closed container in a cool, dry, and well-ventilated area.^[5] It is recommended to store the compound under an inert gas to prevent degradation.

First Aid Measures

In the event of exposure, follow these first aid protocols.

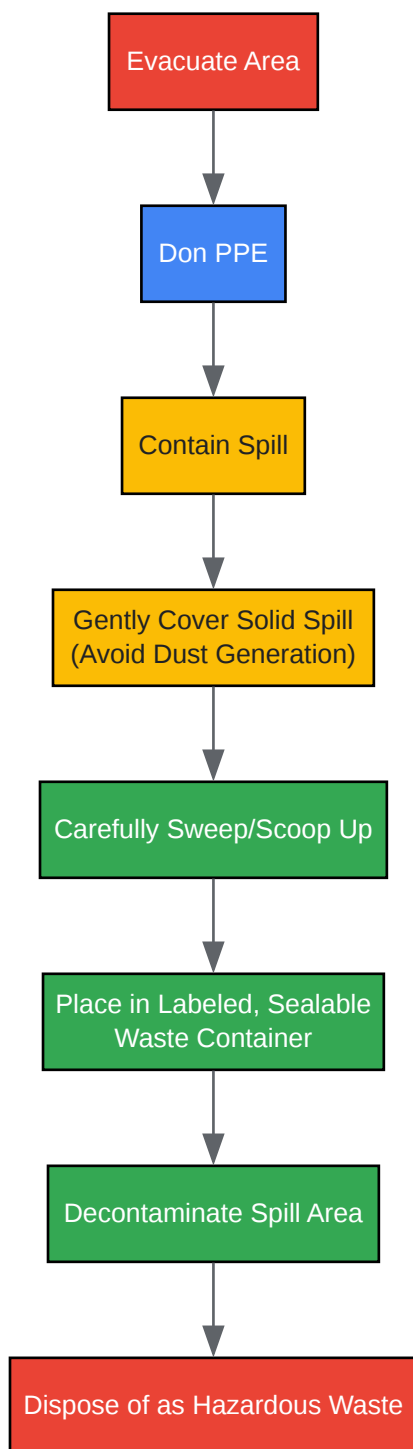
Table 4: First Aid Procedures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical advice.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. ^[5]

Spill and Disposal Procedures

Spill Cleanup Protocol

In the event of a spill, follow these steps to ensure safe cleanup.



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Caption: Spill Cleanup Procedure for Solid Hazardous Chemicals.

Experimental Protocol for Spill Cleanup:

- Evacuate and Secure the Area: Immediately alert others in the vicinity and restrict access to the spill area.[8]
- Don Appropriate PPE: At a minimum, wear safety goggles, a lab coat, and chemical-resistant gloves. For larger spills, respiratory protection (N95 mask) may be necessary.[9]
- Contain the Spill: Prevent the spread of the solid material.
- Clean Up:
 - Gently cover the spill with a plastic sheet or tarp to prevent dust from becoming airborne. [10]
 - Carefully sweep or scoop the material into a designated, labeled waste container.[9][10] Avoid creating dust.
- Decontaminate:
 - Clean the spill area with a cloth dampened with soap and water.
 - Place all cleanup materials (gloves, wipes, etc.) into the hazardous waste container.
- Disposal: Dispose of the waste according to institutional and local regulations for hazardous chemical waste.[5]

Disposal

Dispose of unused **4-(Dimethylamino)phenyldiphenylphosphine** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[5]

Toxicological Information

Detailed toxicological studies for **4-(Dimethylamino)phenyldiphenylphosphine** are not readily available in the public domain. The primary known hazards are skin, eye, and potential respiratory irritation.[3][4] For the related compound, triphenylphosphine, the oral LD50 in rats is reported as 700 mg/kg, and it is known to cause serious eye damage and may cause an allergic skin reaction.[11] Due to the lack of specific data for the title compound, it should be handled with care, assuming it has a similar or greater toxicity profile.

Conclusion

4-(Dimethylamino)phenyldiphenylphosphine is a valuable reagent that requires careful handling due to its irritant properties and potential air sensitivity. By adhering to the safety precautions, PPE recommendations, and handling protocols outlined in this guide, researchers can minimize risks and ensure a safe laboratory environment. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use and follow all institutional safety guidelines.

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